

Technical Specification & Synthesis Guide: n-Heptyl Glycidyl Ether

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Compound of Interest

Compound Name: (R)-(+)-Glycidyl heptyl ether

CAS No.: 121906-44-3

Cat. No.: B039800

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CAS 25717-59-3 | $C_{10}H_{20}O_2$

Executive Summary

n-Heptyl Glycidyl Ether (HGE) is a specialized monofunctional epoxide intermediate used in high-performance surface coatings, lipid synthesis for drug delivery systems, and as a reactive diluent for epoxy resins.^[1] Characterized by its C7 alkyl chain, HGE offers a unique balance between the volatility of lower alkyl ethers (butyl/ethyl) and the crystallization issues of longer chains (cetyl/stearyl).

This technical guide defines the critical physicochemical specifications for HGE, specifically addressing the discrepancy between theoretical atmospheric boiling points and practical vacuum distillation requirements to prevent thermal degradation (polymerization).

Physicochemical Specifications

The following data establishes the baseline for "Pure Grade" HGE. Researchers must note that commercial "Alkyl (C8-C10) Glycidyl Ethers" are mixtures; this guide targets the specific n-heptyl species (CAS 25717-59-3).

Table 1: Core Physical Properties

Property	Specification	Method/Notes
Appearance	Colorless, low-viscosity liquid	Visual inspection
Molecular Weight	172.27 g/mol	Calculated
Density (20°C)	0.890 – 0.910 g/mL	Critical Purity Indicator (See Section 4)
Boiling Point (Atm)	~220°C (Theoretical)	Do Not Attempt. Risk of ring-opening/polymerization.
Boiling Point (Vac)	85 – 95°C @ 10 mmHg	Recommended distillation range.
Refractive Index	1.4350 – 1.4450	@ 20°C
Epoxide Eq. Wt. (EEW)	172 – 185 g/eq	Ideal: 172. Higher values indicate hydrolysis.
Solubility	Organic solvents (Ethanol, DCM)	Immiscible in water (Hydrophobic tail).



Critical Insight: The density of HGE (0.90 g/mL) acts as a rapid field validation metric. It sits precisely between the starting material 1-Heptanol (0.82 g/mL) and the reagent Epichlorohydrin (1.18 g/mL). A density below 0.88 indicates incomplete reaction (excess alcohol).

Thermodynamics & Phase Behavior

Understanding the thermodynamic profile is essential for safe isolation.

- **Boiling Point Elevation:** The addition of the glycidyl group to heptanol increases the molecular weight, theoretically elevating the boiling point. However, the loss of the hydroxyl group (hydrogen bonding) mitigates this rise.

- **Thermal Sensitivity:** The oxirane (epoxide) ring is highly strained (~13 kcal/mol). Heating HGE above 150°C at atmospheric pressure significantly increases the kinetic probability of homopolymerization or thermal rearrangement to ketones/aldehydes. Vacuum distillation is mandatory.

Synthesis & Purification Protocol

Objective: Synthesis of n-Heptyl Glycidyl Ether via Phase Transfer Catalysis (PTC).

Reagents

- Substrate: 1-Heptanol (CAS 111-70-6)[2]
- Reagent: Epichlorohydrin (Excess, 2-3 eq)
- Base: NaOH (50% aq. solution or solid microbeads)
- Catalyst: Tetrabutylammonium bromide (TBAB) or Benzyltrimethylammonium chloride (1-2 mol%)

Workflow Diagram (DOT)

The following diagram outlines the synthesis and critical isolation steps.



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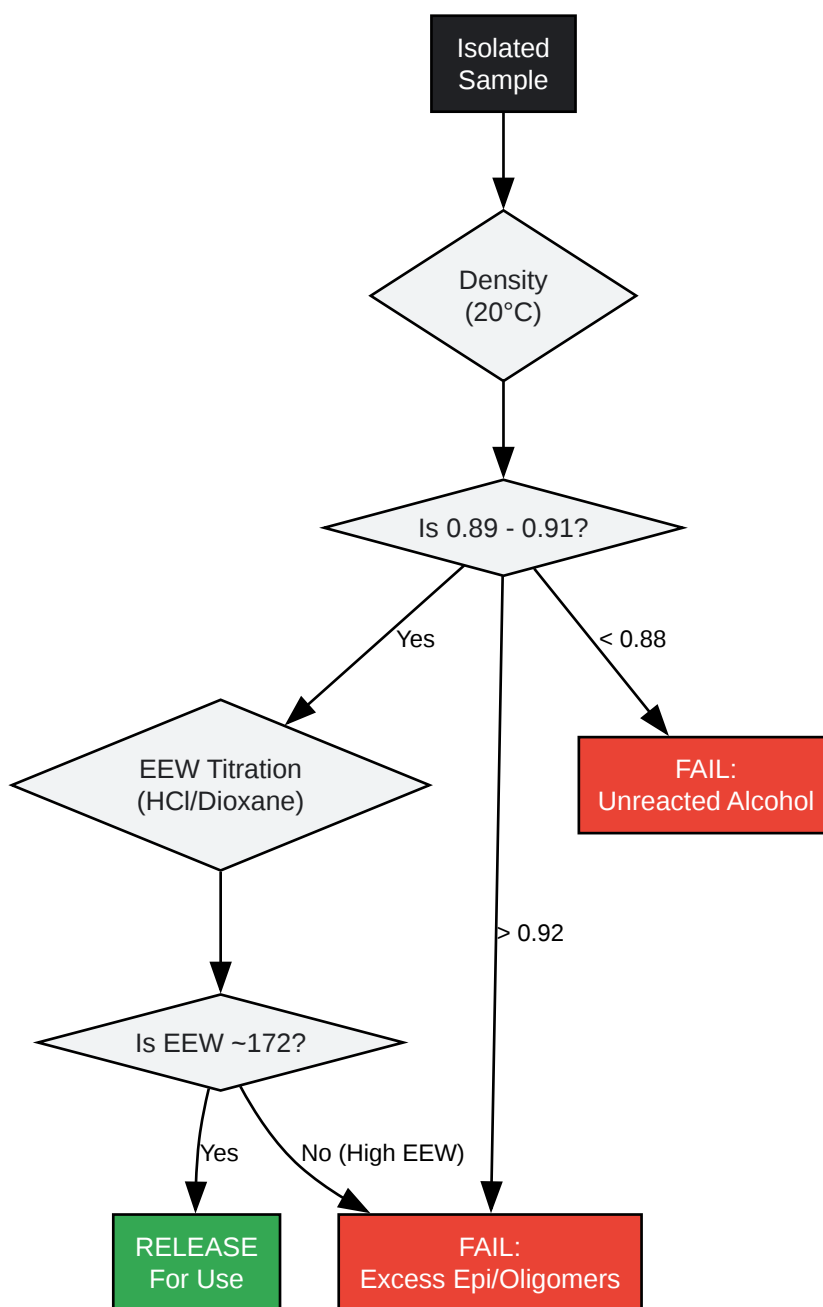
Step-by-Step Methodology

- **Coupling:** Charge 1-Heptanol and catalyst (TBAB) into the reactor. Heat to 45°C.
- **Addition:** Slowly feed Epichlorohydrin and NaOH simultaneously. Control: Maintain temperature <60°C. The reaction is exothermic.
- **Digestion:** Stir at 50°C for 3-5 hours. Monitor consumption of Heptanol via GC or TLC.

- Work-up: Cool to room temperature. Add water to dissolve NaCl precipitate. Separate phases. Wash the organic layer with water until neutral pH.
- Stripping: Remove excess Epichlorohydrin and water under mild vacuum (50°C, 50 mmHg).
- Isolation (Critical): Perform fractional distillation under high vacuum. Collect the fraction boiling at 85–95°C (10 mmHg).

Quality Control: A Self-Validating System

To ensure "Trustworthiness" in the lab, use this logic tree to validate the synthesized material before using it in sensitive applications (e.g., drug delivery).



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Applications in Research

- Lipid Nanoparticles (LNPs): HGE serves as a hydrophobic tail precursor for ionizable lipids. The C7 chain provides a specific "cone angle" for lipid packing that differs from standard C8/C10 chains, potentially influencing endosomal escape efficiency.

- Surface Modification: Used to graft hydrophobic properties onto hydrophilic surfaces (e.g., cellulose, silica) via the "grafting-to" approach, targeting surface hydroxyls.

References

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Sources

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